

Personal protective equipment for handling Calcium bromide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Calcium bromide

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Essential Safety and Handling Guide for Calcium Bromide

This guide provides immediate safety, operational, and disposal information for laboratory professionals working with **calcium bromide**. Adherence to these procedures is critical for ensuring personal safety and maintaining a secure research environment.

Health Hazard Information

Calcium bromide can cause serious eye irritation and damage.^{[1][2][3]} It may also cause skin and respiratory tract irritation.^{[1][2][4][5]} Ingestion may be harmful and can lead to symptoms like muscular incoordination and respiratory depression.^{[1][4]} Chronic exposure to bromides may affect the central nervous system.^{[4][6]}

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **calcium bromide** to prevent exposure.^{[6][7]} The selection of PPE should be based on a thorough risk assessment of the specific procedures being performed.^{[1][2]}

Protection Type	Equipment Specification	Guidelines and Purpose
Eye/Face Protection	Safety glasses with side shields, safety goggles, or a face shield.[1][8]	Must be tested and approved under government standards such as NIOSH (US) or EN 166 (EU).[1][2] Protects against dust and splashes, preventing serious eye damage.[3][5]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene) and a lab coat or complete protective suit.[1][5][8][9]	Gloves must be inspected before use and removed using the proper technique to avoid skin contact.[1][2] Protective clothing should be worn to prevent any possibility of skin contact.[5][7]
Respiratory Protection	Use in a well-ventilated area. [6] If ventilation is inadequate or for major spills, use an approved respirator (e.g., N95, P3).[1][2][8]	A full-face supplied air respirator is recommended if it is the sole means of protection.[1][2] Required when dust formation is likely.[5]

First Aid Measures

Immediate and appropriate first aid is crucial in the event of an exposure. Always have an eyewash station and safety shower readily accessible.[8]

Exposure Route	Immediate Action
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3][4][6] Remove contact lenses if present and easy to do.[1][2] Seek immediate medical attention.[3][4][6]
Skin Contact	Immediately remove all contaminated clothing.[6] Flush skin with plenty of soap and water.[2] [6] Get medical attention if irritation develops or persists.[4][5]
Inhalation	Move the person to fresh air.[1][4] If the person is not breathing, give artificial respiration.[1][2][4] Seek medical attention.[1][2]
Ingestion	Do NOT induce vomiting.[4][6] Rinse mouth with water.[1][2] Never give anything by mouth to an unconscious person.[1][2][4] Seek medical attention.[1][4]

Operational Plan: Handling and Disposal

1. Receiving and Storage:

- Store in original, tightly sealed containers in a cool, dry, and well-ventilated area.[3][5][6]
- Keep away from incompatible materials such as strong acids and oxidizers.[5][7]
- Suitable storage containers include those made of polyethylene, polypropylene, or glass for lab quantities.[6]

2. Handling and Use:

- Ensure adequate ventilation, such as a chemical fume hood, to control dust or mists.[1][7][8]
- Avoid all personal contact, including the inhalation of dust.[6] Minimize dust generation and accumulation during handling.[4]

- Wash hands thoroughly after handling and before breaks.[1][2][4] Do not eat, drink, or smoke in the work area.[10]

3. Spill Management:

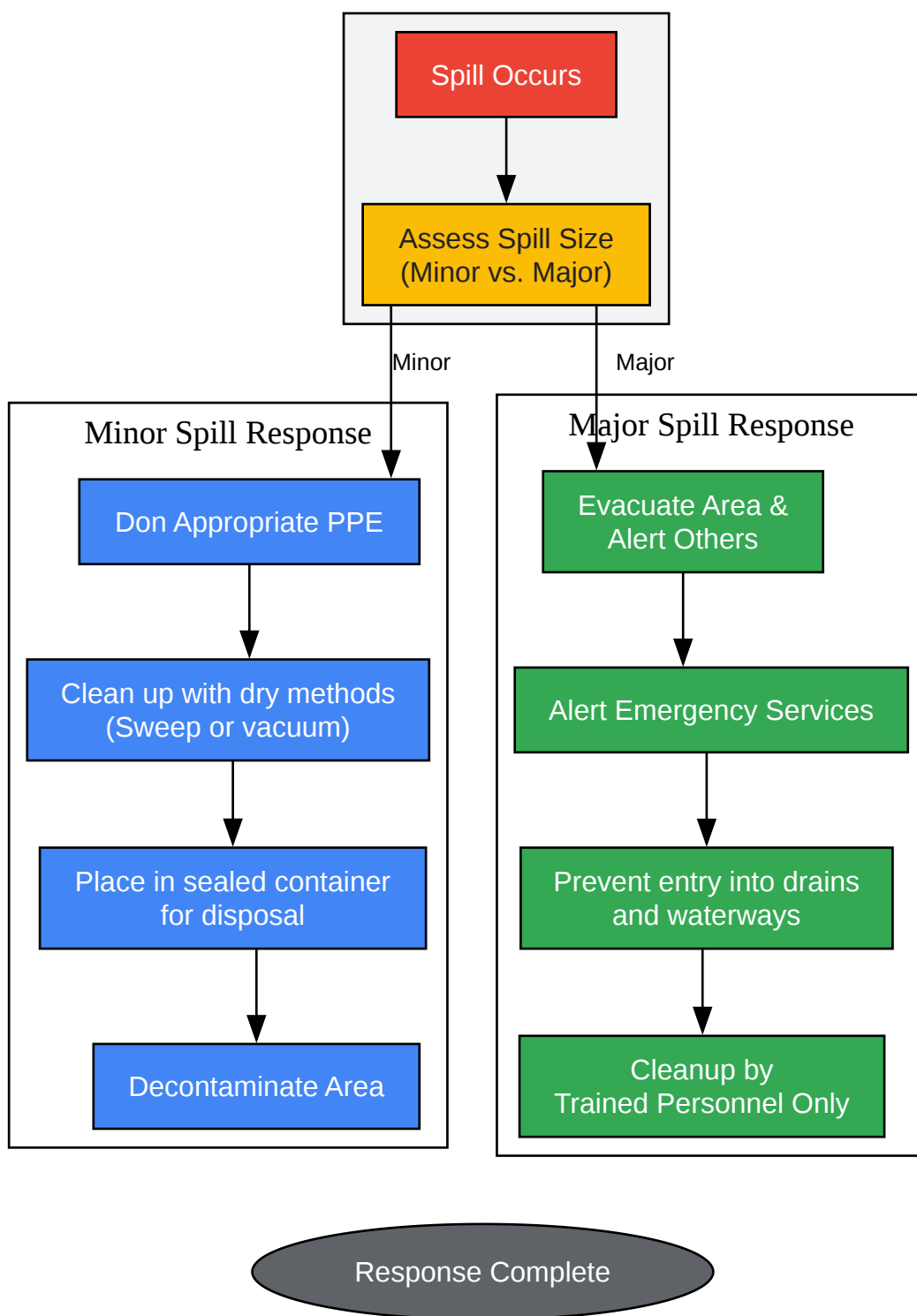
- For minor spills, immediately clean up using dry methods to avoid generating dust.[6][10] Vacuum or sweep the material and place it into a suitable, labeled container for disposal.[2][4]
- For major spills, evacuate the area and alert emergency services.[6] Control personal contact by wearing appropriate PPE.[6] Prevent the spillage from entering drains or water courses.[1][6]

4. Disposal Plan:

- All waste must be handled in accordance with local, state, and federal regulations.[6]
- Dispose of unused product and contaminated packaging through a licensed disposal company.[2]
- Do not allow wash water from cleaning equipment to enter drains.[6]

Accidental Spill Workflow

The following diagram outlines the procedural flow for managing an accidental spill of **calcium bromide**.



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Caption: Workflow for **Calcium Bromide** Spill Response.

Physical and Chemical Properties

Property	Value
Appearance	White to off-white solid/beads.[2][4]
Odor	Odorless.[3][4]
Molecular Formula	CaBr ₂
Molecular Weight	199.89 g/mol .[1]
Specific Gravity	3.353 g/cm ³ . [3][6]
Melting Point	730 °C / 1346 °F.[3]
Boiling Point	806 - 812 °C / 1482.8 - 1493.6 °F.[3]
Solubility	Soluble in water.[4]
Combustibility	Non-combustible.[4][6][10]

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- To cite this document: BenchChem. [Personal protective equipment for handling Calcium bromide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b147908#personal-protective-equipment-for-handling-calcium-bromide>]

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